

"physical and chemical properties of Methyl 2,4-dichloropyrimidine-5-carboxylate"

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Compound of Interest

Compound Name: Methyl 2,4-dichloropyrimidine-5-carboxylate

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An In-depth Technical Guide to **Methyl 2,4-dichloropyrimidine-5-carboxylate**

Authored by a Senior Application Scientist

This guide provides a comprehensive overview of the physical and chemical properties of **Methyl 2,4-dichloropyrimidine-5-carboxylate**, a key intermediate in synthetic chemistry. Designed for researchers, scientists, and professionals in drug development, this document delves into the compound's structural characteristics, reactivity, applications, and safety protocols, offering field-proven insights into its practical use.

Molecular Identity and Structure

Methyl 2,4-dichloropyrimidine-5-carboxylate is a polysubstituted pyrimidine derivative. Its unique arrangement of functional groups—two electrophilic chlorine atoms and a methyl ester on the pyrimidine ring—makes it a versatile building block in organic synthesis.

- Chemical Name: **Methyl 2,4-dichloropyrimidine-5-carboxylate**[\[1\]](#)
- CAS Number: 3177-20-6[\[2\]](#)
- Molecular Formula: C₆H₄Cl₂N₂O₂[\[2\]](#)
- Molecular Weight: 207.01 g/mol [\[2\]](#)

Caption: Chemical structure of **Methyl 2,4-dichloropyrimidine-5-carboxylate**.

Physicochemical Properties

The physical state and solubility of this compound are critical for designing reaction conditions. It is typically a solid at room temperature with limited solubility in non-polar solvents and better solubility in polar organic solvents.

Property	Value	Source(s)
Appearance	Solid, white crystal or crystalline powder	[3]
Melting Point	30-34 °C	[2][4]
Boiling Point	130-135 °C at 16 Torr	[2]
Density	~1.503 g/cm ³ (Predicted)	[2]
Flash Point	>110 °C (>230 °F) - closed cup	[2]
Solubility	Soluble in organic solvents like ethanol and dimethylformamide	[3]

Chemical Reactivity and Mechanistic Insights

The reactivity of **Methyl 2,4-dichloropyrimidine-5-carboxylate** is dominated by the electron-deficient nature of the pyrimidine ring, which is further enhanced by the two electron-withdrawing chlorine atoms. This makes the C2 and C4 positions highly susceptible to Nucleophilic Aromatic Substitution (S_nAr).

Expertise in Action: Regioselectivity of S_nAr Reactions A key consideration for synthetic chemists is the differential reactivity of the C2 and C4 positions. While both are activated, the C4 position is generally more reactive towards nucleophilic attack. This regioselectivity can be exploited to sequentially introduce different nucleophiles. The reaction's chemoselectivity can be influenced by factors such as the nature of the nucleophile, the solvent, and the presence of a base.[5] For instance, amines will preferentially displace the C4 chloride.[6]



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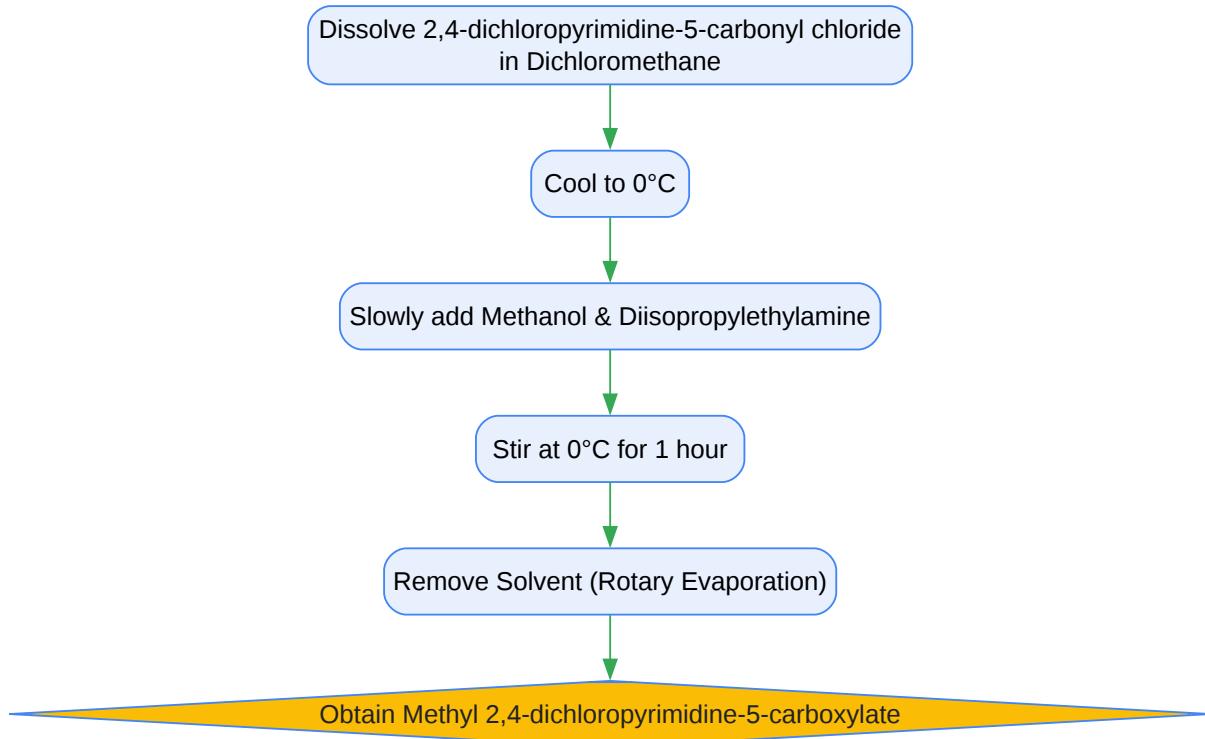
Caption: Generalized workflow for Nucleophilic Aromatic Substitution (S_nAr).

Synthesis Protocol

This compound is typically synthesized from its corresponding carboxylic acid chloride. The esterification is a standard procedure, often achieved by reacting the acid chloride with methanol in the presence of a non-nucleophilic base to scavenge the HCl byproduct.

Step-by-Step Synthesis Workflow:

- Reactant Preparation: A solution of 2,4-dichloropyrimidine-5-carbonyl chloride is prepared in an inert solvent like dichloromethane.
- Cooling: The solution is cooled to 0 °C to control the exothermic reaction.
- Reagent Addition: Methanol and a base (e.g., diisopropylethylamine) are added slowly to the cooled solution.[2][7]
- Reaction: The mixture is stirred at 0 °C for a specified time (e.g., 1 hour) to ensure complete conversion.[2][7]
- Workup: The solvent is removed under reduced pressure (rotary evaporation).[2][7]
- Purification: The crude product can be used directly or purified further if necessary.



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Caption: A typical laboratory synthesis workflow for the target compound.

Applications in Drug Discovery and Agrochemicals

Methyl 2,4-dichloropyrimidine-5-carboxylate is not typically an end-product but rather a crucial intermediate. Its value lies in its ability to serve as a scaffold for building more complex, biologically active molecules.

- Pharmaceutical Industry: It is a foundational component for synthesizing a variety of therapeutic agents.^[8] The pyrimidine core is a common feature in many approved drugs, and this intermediate provides a convenient entry point for creating libraries of compounds for high-throughput screening.

- Agrochemical Industry: The compound is also used as a starting material for developing new pesticides and herbicides.^{[3][4][8]} Its reactivity allows for the introduction of various functional groups to fine-tune the biological activity and selectivity of the final agrochemical product.^[8]

Safety, Handling, and Storage

Proper handling of this chemical is essential to ensure laboratory safety. It is classified as hazardous and requires appropriate precautions.

Safety Aspect	Information	Source(s)
Signal Word	Warning	[9]
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[9]
Precautionary Statements	P261 (Avoid breathing dust), P264 (Wash skin thoroughly after handling), P301+P312 (IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell), P302+P352 (IF ON SKIN: Wash with plenty of water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing)	
Storage	Store under an inert gas (Nitrogen or Argon) at 2-8°C. Keep container tightly closed in a dry, cool place.	[2][9][10]

Self-Validating Protocol for Safe Handling: To ensure safety, a self-validating system of checks must be in place.

- **Engineering Controls:** Always handle this compound in a well-ventilated area, preferably within a chemical fume hood.[10] An eyewash station and safety shower must be readily accessible.[10]
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[4][10] For operations that may generate dust, respiratory protection should be used.[10]
- **Spill & Waste Management:** In case of a spill, sweep up the solid material, place it in a sealed bag, and hold for waste disposal.[10] Prevent spillage from entering drains or watercourses.[10][11] Dispose of contents and container to an approved waste disposal plant.[12]

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